

Personal protective equipment for handling

Hsd17B13-IN-31

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Compound of Interest

Compound Name: **Hsd17B13-IN-31**

Cat. No.: **B12364898**

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Essential Safety and Handling Guide for

Hsd17B13-IN-31

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Hsd17B13-IN-31**, a potent inhibitor of hydroxysteroid 17 β -dehydrogenase 13 (HSD17B13).[\[1\]](#) Given that **Hsd17B13-IN-31** is a novel research compound with limited publicly available safety data, a cautious approach is paramount. The following procedures are based on best practices for handling potent, uncharacterized small molecules in a laboratory setting.

Immediate Safety and Personal Protective Equipment (PPE)

Due to the unknown toxicological profile of **Hsd17B13-IN-31**, it is essential to assume it is hazardous and handle it with appropriate care to minimize exposure.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes or aerosols.
Hand Protection	Nitrile gloves (ensure compatibility with the solvent used). Double gloving is recommended.	Prevents skin contact. Check for any signs of degradation or breakthrough.
Body Protection	A fully buttoned lab coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors/particulates may be necessary if handling the solid form outside of a fume hood or if aerosols may be generated. Consult your institution's Environmental Health and Safety (EHS) office.	Minimizes inhalation of the compound, especially in powder form.

Operational Plan: Handling and Storage

Engineering Controls:

- Ventilation: All handling of **Hsd17B13-IN-31**, especially the solid form and the preparation of stock solutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Designated Area: Establish a designated area within the laboratory for the handling of this compound. This area should be clearly marked.

Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area in the chemical fume hood by covering the surface with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so within the fume hood. Use appropriate tools (e.g., anti-static spatulas) to minimize dispersal of the powder.
- Solution Preparation: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing. **Hsd17B13-IN-31** is often supplied as a solid or in a solution with solvents like DMSO.[\[2\]](#)
- Storage: Store **Hsd17B13-IN-31** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials. Follow the supplier's specific storage temperature recommendations, which are often at -20°C or -80°C for solutions to maintain stability.[\[2\]](#)

Disposal Plan

All waste contaminated with **Hsd17B13-IN-31** must be treated as hazardous chemical waste.

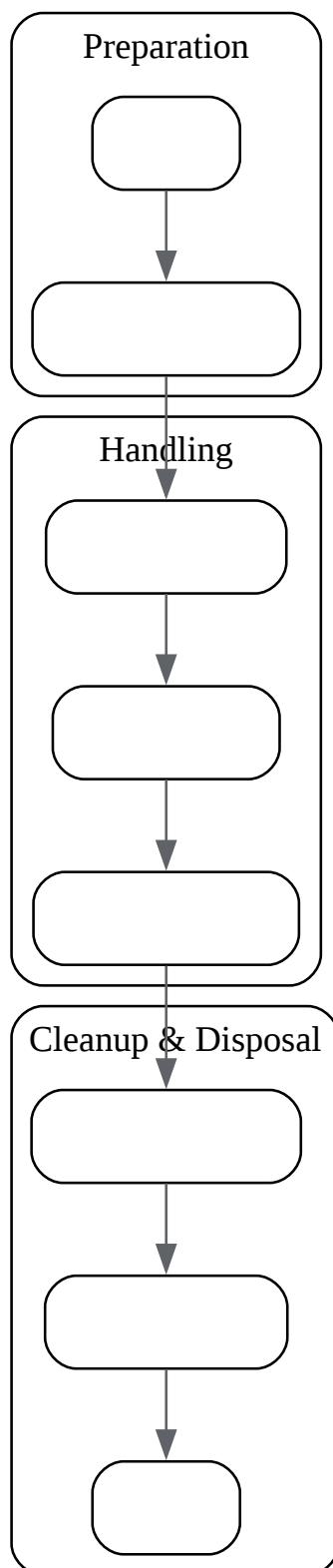
Step-by-Step Disposal Procedure:

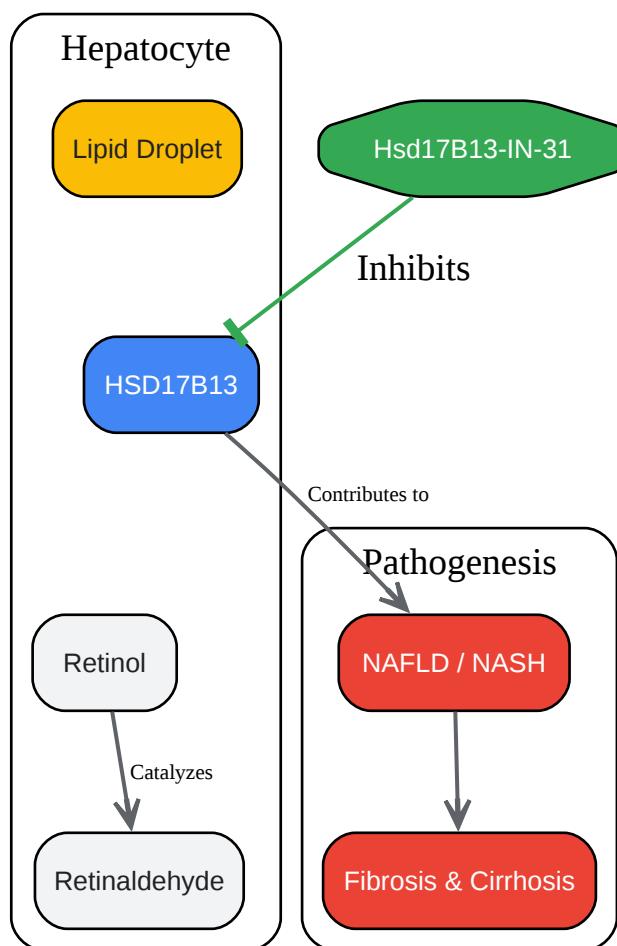
- Segregation: Segregate all **Hsd17B13-IN-31** waste from general laboratory waste. This includes empty containers, contaminated gloves, bench paper, pipette tips, and any unused solutions.
- Waste Containers: Use clearly labeled, leak-proof hazardous waste containers. The label should include the chemical name ("Hsd17B13-IN-31") and any associated hazards.
- Collection: Follow your institution's specific procedures for hazardous waste collection. Do not pour any solutions containing **Hsd17B13-IN-31** down the drain.
- Decontamination: Decontaminate the work area and any non-disposable equipment used with an appropriate solvent (e.g., 70% ethanol), followed by a general-purpose laboratory cleaner. Dispose of the cleaning materials as hazardous waste.

Experimental Context and Signaling

Hsd17B13 is a lipid droplet-associated protein primarily expressed in the liver.^{[3][4]} It is implicated in the pathogenesis of nonalcoholic fatty liver disease (NAFLD) and nonalcoholic steatohepatitis (NASH).^{[4][5]} Loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of chronic liver diseases, suggesting that inhibition of HSD17B13 may be a therapeutic strategy.^{[5][6]} The enzyme is known to have retinol dehydrogenase activity.^[7]

Below are diagrams illustrating the general workflow for safely handling a potent research chemical and the biological context of HSD17B13.

[Click to download full resolution via product page](#)Safe Handling Workflow for **Hsd17B13-IN-31**



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Role of HSD17B13 in Liver Pathogenesis

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